

Validating LysoTracker Yellow HCK-123 Staining with LAMP1 Co-localization: A Comparative Guide

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Compound of Interest

Compound Name: LysoTracker Yellow HCK 123

Cat. No.: B1262591

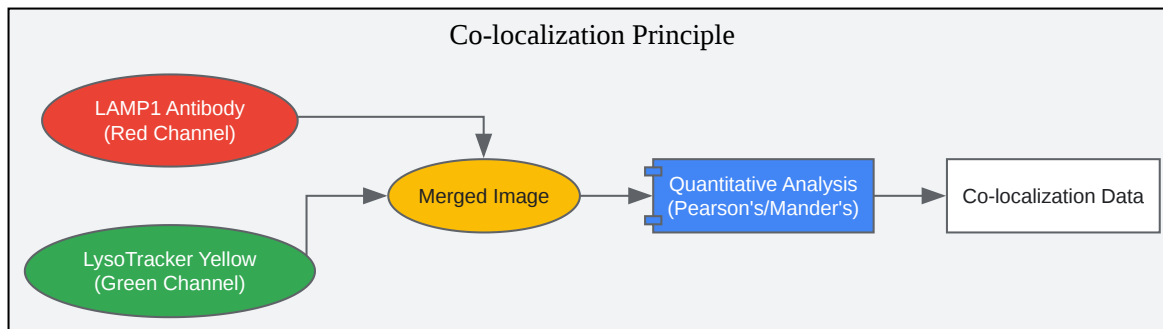
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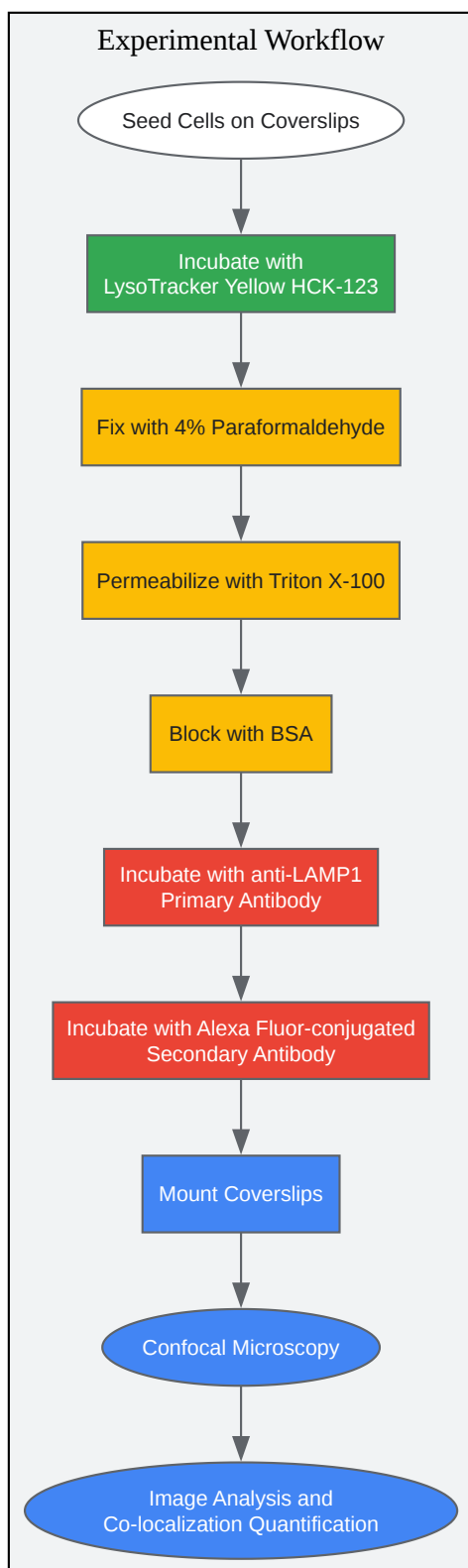
For researchers, scientists, and drug development professionals, accurate visualization and validation of lysosomal staining are paramount. This guide provides a comprehensive comparison of LysoTracker Yellow HCK-123 with alternative lysosomal probes, supported by experimental protocols and data for validating its localization through co-localization with the lysosomal marker LAMP1.

LysoTracker probes are fluorescent acidotropic probes that selectively accumulate in acidic organelles, primarily lysosomes, in live cells. LysoTracker Yellow HCK-123 is a specific variant with excitation and emission maxima at approximately 465/535 nm, making it suitable for multiplexing with other common fluorophores. However, as these dyes accumulate in any acidic compartment, validating their specific localization to lysosomes is a critical experimental step. This is commonly achieved by co-localization with established lysosomal markers such as the Lysosomal-Associated Membrane Protein 1 (LAMP1).

Principle of Co-localization Analysis

Co-localization analysis is a quantitative method used to determine the spatial overlap between two different fluorescent signals within a microscopic image. The degree of co-localization is often expressed using correlation coefficients, such as Pearson's and Mander's coefficients, which provide a statistical measure of the overlap between the two signals. A high degree of co-localization between LysoTracker Yellow HCK-123 and a known lysosomal marker like LAMP1 provides strong evidence for the specific labeling of lysosomes.





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